

A Technical Guide to High-Purity Isotridecanol for Research and Pharmaceutical Applications

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Compound of Interest

Compound Name: *Isotridecanol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **isotridecanol**, a critical raw material for various applications in research and pharmaceutical development. This document outlines commercial sources, purity specifications, analytical methodologies for quality control, and its role as a pharmaceutical excipient.

Introduction to Isotridecanol

Isotridecanol (ITDA), also known as isotridecyl alcohol, is a C13 branched-chain fatty alcohol. It is a clear, high-boiling, oily liquid with a faint odor, miscible with most organic solvents but practically insoluble in water.^[1] Its branched structure imparts unique physical and chemical properties compared to its linear counterpart, n-tridecanol, influencing its use in various industrial and specialized applications.

In the context of pharmaceutical development, high-purity **isotridecanol** is utilized as an excipient.^[2] Excipients are inactive ingredients that play a crucial role in the formulation of drug products, enhancing stability, modifying release profiles, and improving the overall manufacturability and performance of the final dosage form.^[3] **Isotridecanol** and its ethoxylated derivatives are particularly valued as emulsifiers and solubilizing agents in topical formulations like creams and lotions.

Commercial Suppliers of High-Purity Isotridecanol

The global production of **isotridecanol** is dominated by several major chemical manufacturers who primarily supply industrial grades. However, a number of suppliers offer higher purity grades suitable for laboratory, analytical, and pharmaceutical applications. Researchers and drug development professionals should prioritize suppliers who can provide comprehensive Certificates of Analysis (CoA) and detailed specifications.

Table 1: Prominent Commercial Suppliers of **Isotridecanol**

Supplier	Grade(s) Offered	Key Characteristics / Target Applications
Major Manufacturers		
ExxonMobil Chemical	Exxal™ 13	Primarily industrial grade for plasticizers and surfactants.[4]
BASF	Isotridecanol N	Industrial applications, including plasticizers and lubricants.[4]
Evonik Industries	MARLIPAL® O 13	Raw material for surfactants and specialty esters.[4]
Sasol	ISOFOL® 13	Industrial applications.[4]
KH Neochem Co., Ltd.	-	Major producer for industrial use.[4]
ROKODA (Huajinda Group)	-	Large-scale production for various industrial applications. [4]
Suppliers for Research & Pharmaceutical Applications		
Carl Roth	Isotridecanol, ethoxylated ≥95%	Laboratory and analytical use. [5]
Ataman Kimya	ISOTRIDECYL ALCOHOL	High-quality intermediate for various industries, including pharmaceuticals.

Note: Purity levels can vary between batches and grades. It is imperative to request a lot-specific Certificate of Analysis before purchase and use in critical applications.

Purity Specifications and Analytical Characterization

For research and pharmaceutical applications, the purity and isomeric composition of **isotridecanol** are critical parameters. Impurities can affect the stability, efficacy, and safety of the final drug product.

Table 2: Typical Specifications for High-Purity **Isotridecanol**

Parameter	Specification	Analytical Method
Purity (as Isotridecanol)	$\geq 99.5\%$ (typical for high-purity grades)	Gas Chromatography (GC)
Isomer Distribution	To be reported	Gas Chromatography-Mass Spectrometry (GC-MS)
Water Content	$\leq 0.1\%$	Karl Fischer Titration
Acidity (as acetic acid)	$\leq 0.01\%$	Titration
Color (APHA)	≤ 10	Spectrophotometry

Analytical Methodology: Purity and Isomer Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive analytical technique for determining the purity and characterizing the isomer distribution of **isotridecanol**. The following provides a detailed experimental protocol.

Experimental Protocol: GC-MS Analysis of **Isotridecanol**

Objective: To determine the purity and identify the isomeric composition of an **isotridecanol** sample.

Instrumentation:

- Gas Chromatograph (GC) equipped with a split/splitless injector and a flame ionization detector (FID) for quantification and a mass spectrometer (MS) for identification.
- Autosampler for precise and reproducible injections.

Materials:

- **Isotridecanol** sample
- High-purity helium (carrier gas)
- Suitable solvent for dilution (e.g., hexane or dichloromethane, GC grade)
- Volumetric flasks and pipettes for sample preparation

Chromatographic Conditions:

- Column: A non-polar or mid-polar capillary column is recommended for the separation of long-chain alcohol isomers. A common choice is a 30 m x 0.25 mm ID x 0.25 μ m film thickness column with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5ms or equivalent).
- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio) to avoid column overloading.
- Injection Volume: 1 μ L
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 10 °C/min.
 - Final hold: Hold at 280 °C for 10 minutes.

- (Note: The temperature program may need to be optimized based on the specific column and instrument used.)

Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-400
- Transfer Line Temperature: 280 °C

Sample Preparation:

- Accurately weigh approximately 100 mg of the **isotridecanol** sample into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent.
- Transfer an aliquot to a GC vial for analysis.

Data Analysis:

- Purity Determination (using FID data): Calculate the area percentage of the main **isotridecanol** isomer peaks relative to the total area of all peaks in the chromatogram.
- Isomer Identification (using MS data): Identify the individual isomer peaks by comparing their mass spectra with a reference library (e.g., NIST) and by interpreting the fragmentation patterns. The molecular ion (M⁺) may be weak or absent; look for characteristic fragment ions.

Method Validation: The analytical method should be validated according to ICH Q2(R1) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), and robustness.[6]

Role in Pharmaceutical Formulations

Isotridecanol and its derivatives, particularly **isotridecanol** ethoxylates, serve as non-ionic surfactants and emulsifying agents in pharmaceutical formulations. Their branched alkyl chain provides steric hindrance that can enhance the stability of emulsions.

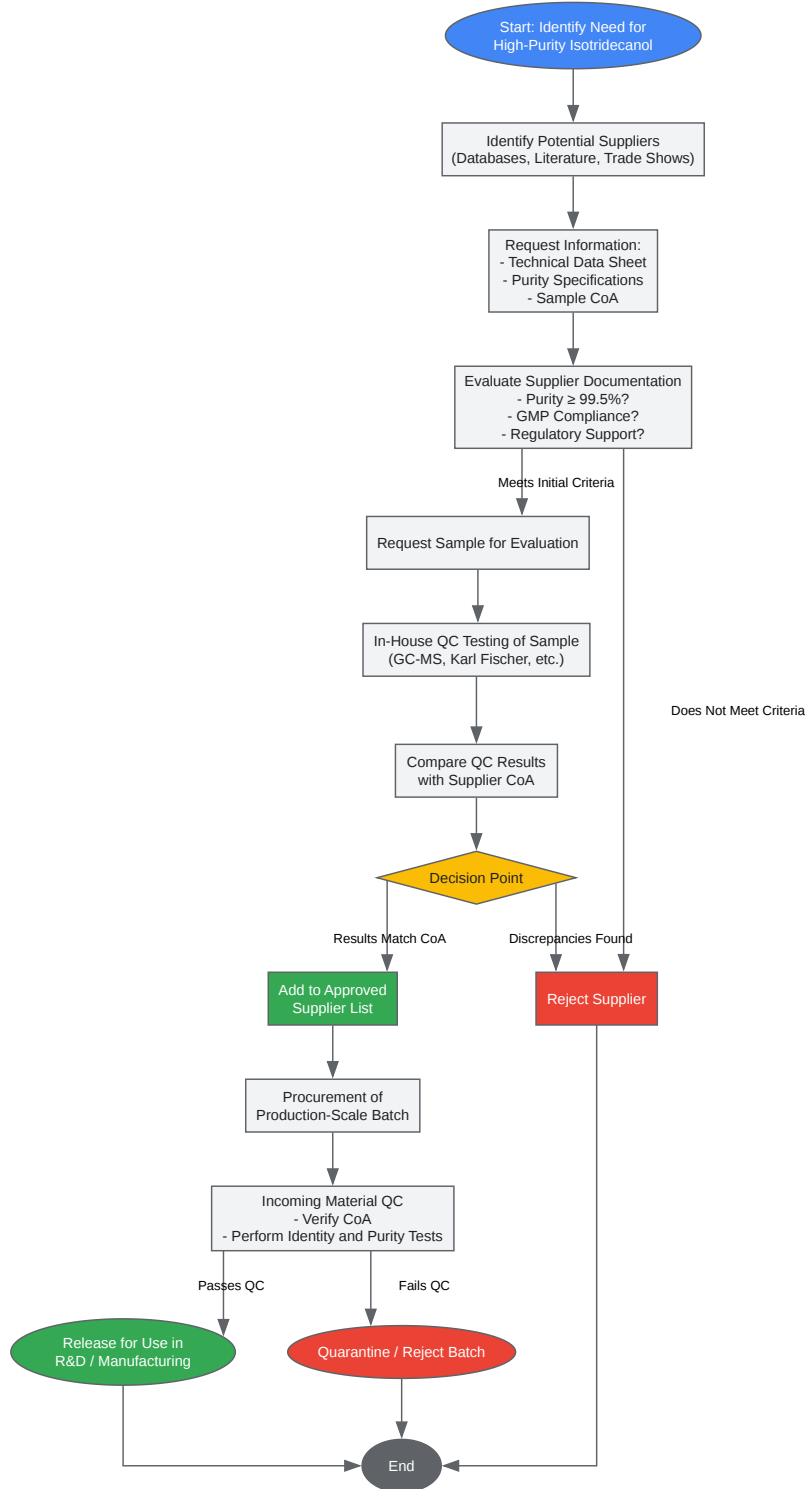
Key Applications:

- **Topical Formulations:** Used as emulsifiers and emollients in creams and lotions to create stable and cosmetically elegant products.
- **Drug Delivery Systems:** Investigated for their potential in forming microemulsions and nanoemulsions to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Penetration Enhancers:** Long-chain alcohols can act as penetration enhancers in transdermal drug delivery systems by disrupting the lipid bilayer of the stratum corneum.^[7]

Supplier Qualification and Quality Control Workflow

For researchers and drug developers, ensuring the quality and consistency of raw materials is paramount. The following workflow outlines a systematic approach to qualifying suppliers and implementing quality control for high-purity **isotridecanol**.

Supplier Qualification and Quality Control Workflow for High-Purity Isotridecanol

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